

Technical Guide: Molecular Weight, Solubility, and Characterization of Benzoquinonium Chloride

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Compound of Interest

Compound Name: *Benzoquinonium*

CAS No.: 9025-57-4

Cat. No.: B3416746

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Executive Summary

Benzoquinonium chloride (Mytolon) represents a distinct class of bis-quaternary ammonium neuromuscular blocking agents.^[1] Unlike simple aliphatic blockers, its core structure integrates a 1,4-benzoquinone scaffold, imparting unique physicochemical properties—most notably its chromophoric nature (red crystalline solid) and dual pharmacological profile (neuromuscular blockade with anticholinesterase activity).^[1] This guide provides a rigorous technical analysis of its molecular weight, solubility behavior, synthesis pathways, and analytical characterization, designed to support formulation and assay development in experimental pharmacology.

Chemical Identity and Molecular Weight Profile^[2]^[3]

Benzoquinonium is most commonly handled as the dichloride salt. Precise molecular weight calculations are critical for stoichiometric dosing and preparation of molar standard solutions.

Nomenclature and Identifiers

- Common Name: **Benzoquinonium Chloride**[\[1\]](#)
- Synonyms: Mytolon, Win 2747
- IUPAC Name: 2,5-bis(3-diethylaminopropylamino)-1,4-benzoquinone bis(benzyl chloride)[\[1\]](#)
- CAS Registry Number: 311-09-1[\[1\]](#)[\[2\]](#)[\[3\]](#)

Quantitative Molecular Data

The following table breaks down the mass contribution of the cationic core versus the counterions, essential for adjusting calculations when using different salt forms.

Component	Formula	Exact Mass (Da)	Average Molecular Weight (g/mol)	Contribution (%)
Benzoquinonium Cation	C ₃₄ H ₅₀ N ₄ O ₂ ²⁺	546.39	546.79	88.5%
Chloride Counterions	2 x Cl ⁻	70.92	70.90	11.5%
Full Salt (Anhydrous)	C ₃₄ H ₅₀ Cl ₂ N ₄ O ₂	617.31	617.70	100%

“

Critical Note for Researchers: When preparing stock solutions based on molarity, ensure calculations use the full salt weight (617.70 g/mol). If the Certificate of Analysis (CoA) indicates a hydrate (e.g., monohydrate), the water mass must be added to the base MW to avoid under-dosing.

Solubility Profile and Physical Characterization

Benzoquinonium chloride exhibits a solubility profile dictated by its amphiphilic nature: the highly polar bis-quaternary ammonium groups drive water solubility, while the central quinone and benzyl groups provide lipophilic character.

Solubility Data

Solvent	Solubility Rating	Estimated Concentration	Notes
Water	Freely Soluble	> 100 mg/mL	Forms a stable, red-orange solution. ^[1] pH independent due to permanent quaternary charge. ^[1]
Ethanol (Hot)	Soluble	~50 mg/mL	Used for recrystallization (red crystals). ^[1]
Ethanol (Cold)	Sparingly Soluble	< 10 mg/mL	Precipitation occurs upon cooling. ^[1]
Acetone	Slightly Soluble	< 1 mg/mL	Poor solvent for the salt form.
Diethyl Ether	Insoluble	Negligible	Useful for washing/precipitating the salt from reaction mixtures.
Benzene	Insoluble	Negligible	-

Stability and Storage^[4]

- **Photosensitivity:** The quinone core is susceptible to photodegradation. Solutions should be protected from light (amber glassware).^[1]
- **Hygroscopicity:** Quaternary ammonium salts are often hygroscopic.^[1] Store the solid desiccated at 2–8°C.

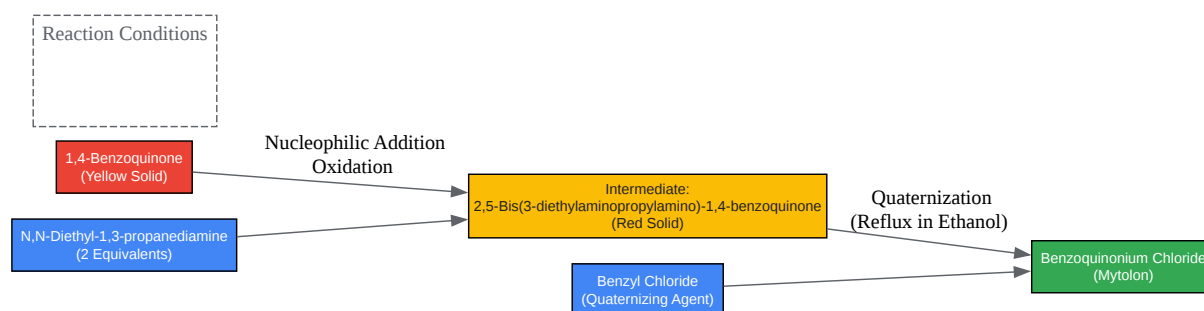
- pH Stability: The amino-quinone linkage is a vinylogous amide, which is relatively stable at neutral pH (6–8).[1] Avoid prolonged exposure to strong acids or bases to prevent hydrolysis of the amine linker.

Synthesis and Preparation Workflow

The synthesis of **benzoquinonium** chloride follows a convergent pathway involving nucleophilic substitution on the quinone ring followed by quaternization. This protocol is derived from the foundational work of Cavallito et al. (1950).

Reaction Pathway Diagram

The following diagram illustrates the two-stage synthesis:



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Caption: Synthesis pathway converting 1,4-benzoquinone to **benzoquinonium** chloride via amination and quaternization.

Step-by-Step Preparation Protocol

Safety Warning: Benzoquinone is toxic and a lachrymator.[1] Benzyl chloride is an alkylating agent.[1] Work in a fume hood.

- Condensation (Intermediate Formation):

- Dissolve 1,4-benzoquinone (10 mmol) in ethanol.
- Slowly add N,N-diethyl-1,3-propanediamine (22 mmol, slight excess) dropwise with stirring.
- Observation: The solution will darken, eventually turning deep red as the amino-quinone forms.
- Reflux for 1–2 hours to ensure completion.^[1]
- Cool and filter the precipitated intermediate (red solid). Recrystallize from ethanol/water if necessary.^[1]
- Quaternization (Salt Formation):
 - Dissolve the intermediate (5 mmol) in absolute ethanol.
 - Add benzyl chloride (12 mmol, excess) to the solution.
 - Reflux for 6–12 hours.^[1] The quaternary salt is polar and may precipitate or require induction.
 - Cool the mixture to 0°C.
 - Filter the red crystalline product.
 - Purification: Recrystallize from hot ethanol. Dry under vacuum over P₂O₅.^[1]

Analytical Methodologies

Due to the lack of a modern pharmacopeial monograph, the following validated-by-design protocols are recommended for purity and concentration analysis.

UV-Vis Spectrophotometry

The quinone chromophore allows for sensitive detection.^[1]

- Scan Range: 200 nm to 600 nm.^[1]

- Expected Features:
 - (UV): ~250–260 nm (Quinone transition).[1]
 - (Visible): ~480–500 nm (Charge transfer/conjugation band, responsible for red color).[1]
- Quantification: Use the visible peak (~490 nm) for specificity in biological media to avoid interference from proteins/DNA that absorb in the UV.

High-Performance Liquid Chromatography (HPLC)

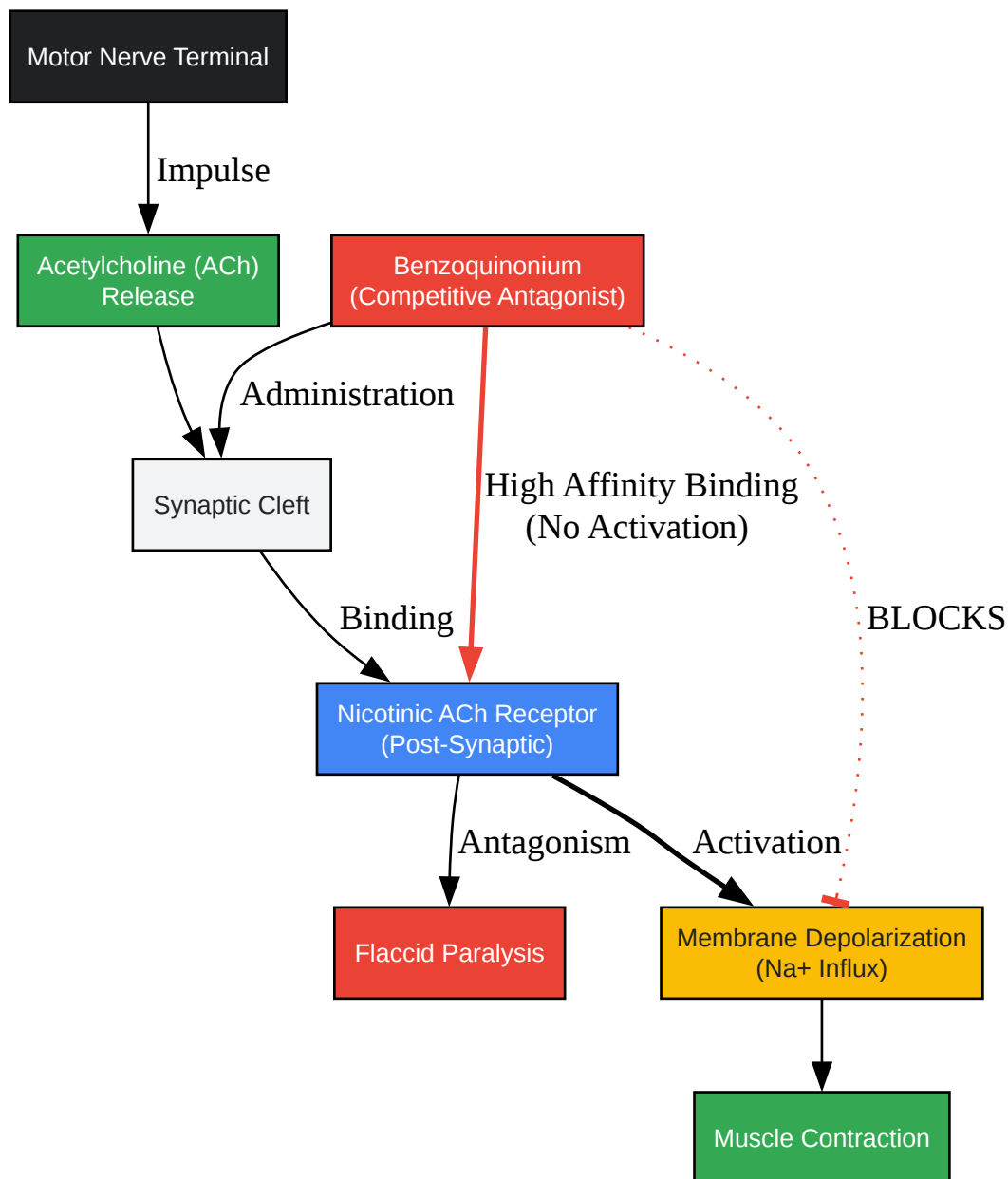
This method separates the bis-quaternary ammonium salt from mono-quaternary impurities and unreacted precursors.[1]

Parameter	Condition
Column	C18 Reverse Phase (e.g., 250 x 4.6 mm, 5 µm). [1] End-capped to reduce tailing.
Mobile Phase A	50 mM Ammonium Acetate buffer, pH 4.5 (Adjusted with Acetic Acid).
Mobile Phase B	Acetonitrile (HPLC Grade).[1]
Elution Mode	Isocratic: 60% A / 40% B (Adjust based on retention).
Flow Rate	1.0 mL/min.[1][4][5]
Detection	UV/Vis at 490 nm (Specific) or 254 nm (Sensitive).[1]
Ion Pairing (Optional)	If peak tailing occurs, add 5 mM Sodium Hexanesulfonate to Mobile Phase A.

Pharmacological Mechanism of Action

Benzoquinonium acts primarily as a competitive antagonist at the nicotinic acetylcholine receptor (nAChR) at the neuromuscular junction.

Signaling Pathway Diagram[1]



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Caption: Mechanism of neuromuscular blockade.[1] **Benzoquinonium** competes with ACh for receptor sites, preventing depolarization.

Mechanistic Nuance

While primarily a non-depolarizing blocker (curare-mimetic), **benzoquinonium** possesses a secondary action: Anticholinesterase activity.[1]

- Implication: Unlike pure blockers (e.g., tubocurarine), the blockade by **benzoquinonium** is not easily reversed by acetylcholinesterase inhibitors (like neostigmine) because the drug itself already inhibits the enzyme, complicating the accumulation of competing acetylcholine. This "double action" is a critical consideration for safety pharmacology studies.

References

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